

Early discovery and history of Tollens' reagent

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diamminesilver(1+)*

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An In-depth Technical Guide to the Early Discovery and History of Tollens' Reagent

Introduction

Tollens' reagent, a cornerstone of qualitative organic analysis, is renowned for its ability to distinguish aldehydes from ketones, culminating in the visually striking "silver mirror test." This guide provides a detailed exploration of its origins, the scientific precursors to its development, and the fundamental chemistry that underpins its function. Developed by the German chemist Bernhard Tollens in the late 19th century, the reagent was a significant advancement over prior silvering techniques, offering a reliable method for the chemical identification of aldehydic functional groups, particularly within carbohydrate chemistry. This document serves as a technical resource for researchers and professionals, detailing the historical context, experimental protocols, and chemical principles of this enduring analytical tool.

Historical Development

The genesis of Tollens' reagent is rooted in 19th-century advancements in organic chemistry and metal-coating techniques. While Bernhard Tollens is credited with its discovery for analytical purposes, his work built upon earlier findings.

Precursor: Liebig's Silvering Process

In 1835, nearly half a century before Tollens' publication, the German chemist Justus von Liebig developed a method for depositing a thin layer of metallic silver onto glass.^{[1][2][3][4]} This process, known as silvering, was designed for the mass production of mirrors and involved the chemical reduction of silver-ammonia compounds to create a reflective surface.^{[1][2]}

Liebig's technique utilized reducing agents like invert sugar or formaldehyde to deposit the silver metal, marking the first major step towards the modern silvered-glass mirror.[\[2\]](#)[\[5\]](#)

Bernhard Tollens' Innovation

Bernhard Christian Gottfried Tollens (1841–1918), a German chemist, was deeply involved in the study of carbohydrates.[\[6\]](#) In this context, he sought a reliable test to differentiate aldose (aldehyde-containing) sugars from ketose (ketone-containing) sugars.[\[6\]](#) In 1882, Tollens described an ammoniacal silver solution specifically formulated as an analytical reagent to detect aldehydes. His formulation represented a crucial refinement of earlier silver-ammonia solutions, optimizing it for qualitative analysis in a laboratory setting. The test provided a clear, observable result—the formation of a silver mirror—confirming the presence of an aldehyde.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Comparative Historical and Chemical Data

The following table summarizes the key distinctions between Liebig's foundational silvering process and Tollens' analytical reagent.

| Feature | Justus von Liebig (1835) | Bernhard Tollens (1882) |
|-------------------|--|---|
| Primary Purpose | Manufacturing of mirrors (Silvering Glass) | Qualitative analysis (Detection of aldehydes) |
| Key Chemical | Silver-ammonia compounds | Diamminesilver(I) complex, $[\text{Ag}(\text{NH}_3)_2]^+$ |
| Typical Reductant | Invert sugar, formaldehyde | Aldehyd being tested (e.g., glucose) |
| Primary Outcome | Uniform metallic silver coating on glass | Silver mirror or precipitate as a positive test result |
| Year of Discovery | 1835 [1] [2] [3] | 1882 |

Chemical Principles and Reaction Mechanism

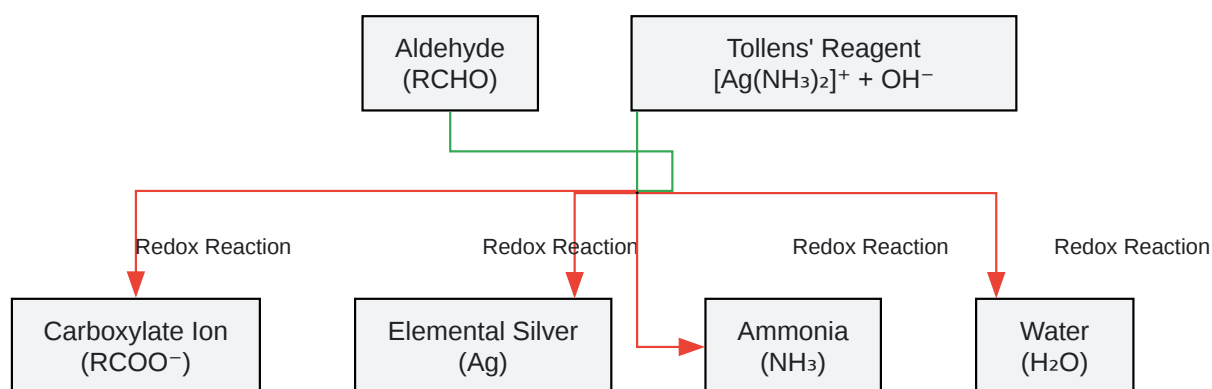
Tollens' reagent is a mild oxidizing agent. The active species is the diamminesilver(I) complex, $[\text{Ag}(\text{NH}_3)_2]^+$, which is prepared in a basic aqueous solution.[\[7\]](#)[\[8\]](#)[\[10\]](#) The test relies on the

principle that aldehydes are readily oxidized, whereas ketones are not (with the exception of α -hydroxy ketones).[7][10]

During the reaction, the aldehyde is oxidized to a carboxylate ion. Simultaneously, the silver(I) ions in the diamminesilver(I) complex are reduced to elemental silver.[7][10] Under alkaline conditions, the carboxylic acid is not formed directly; instead, its corresponding carboxylate salt is the product.[7]

The overall balanced ionic equation for the reaction is: $\text{RCHO} + 2[\text{Ag}(\text{NH}_3)_2]^+ + 3\text{OH}^- \rightarrow \text{RCOO}^- + 2\text{Ag}(\text{s}) + 4\text{NH}_3 + 2\text{H}_2\text{O}$ [10]

α -hydroxy ketones may also yield a positive test because they can tautomerize to aldehydes in the basic medium of the reagent.[10][11]



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Caption: The redox reaction pathway of the Tollens' test.

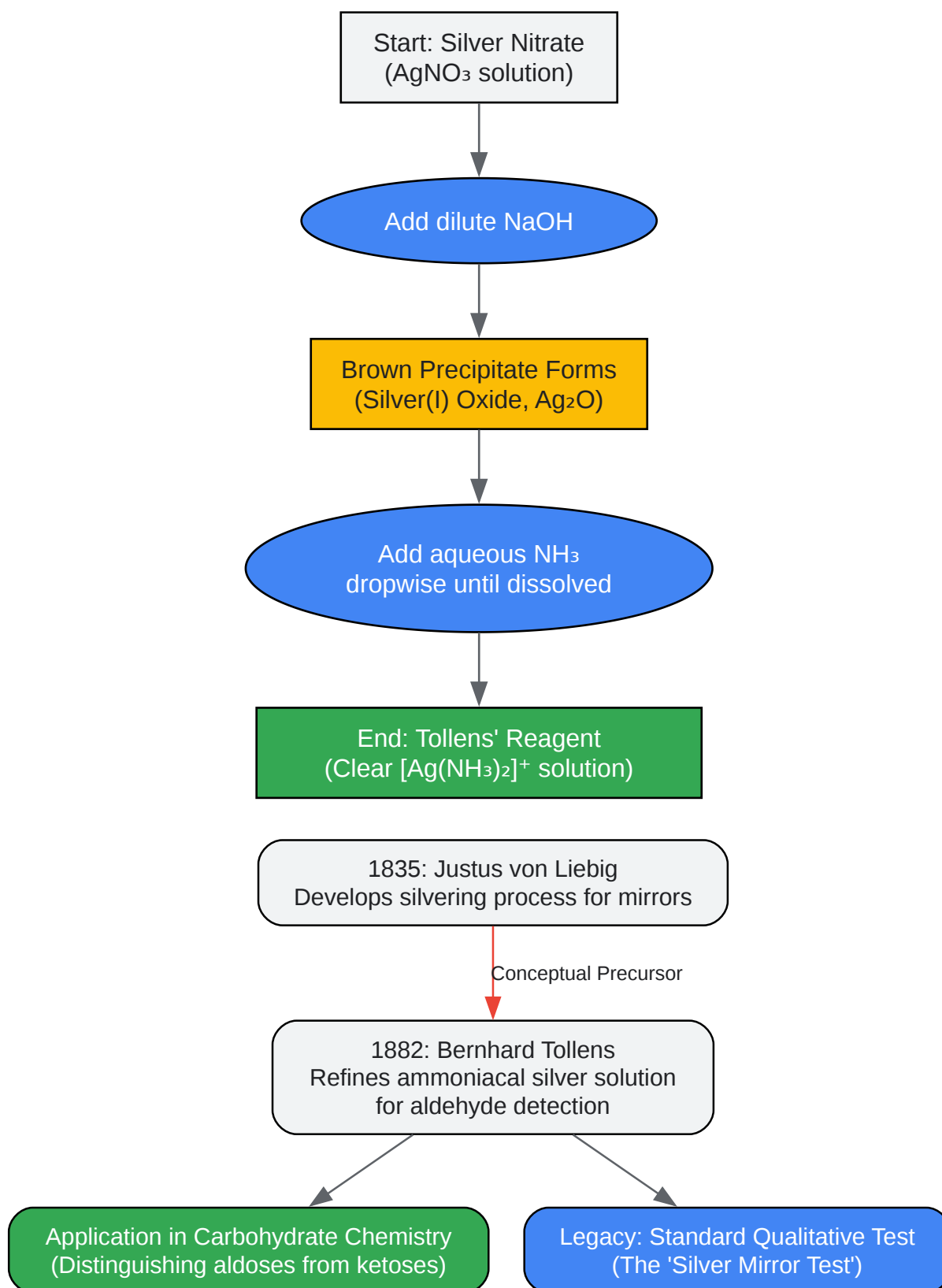
Experimental Protocols

Due to its short shelf-life, Tollens' reagent is not sold commercially and must be freshly prepared in the laboratory for immediate use.[7][10]

Preparation of Tollens' Reagent

The preparation is a two-step process that must be performed with care.

- Step 1: Formation of Silver(I) Oxide: To an aqueous solution of silver nitrate (e.g., 0.1 M), add a few drops of dilute sodium hydroxide (e.g., 5% NaOH).[10] The hydroxide ions convert the silver aquo complex into silver(I) oxide (Ag_2O), which appears as a brown precipitate.[7][11][12]
 - Reaction: $2\text{AgNO}_3(\text{aq}) + 2\text{NaOH}(\text{aq}) \rightarrow \text{Ag}_2\text{O}(\text{s}) + 2\text{NaNO}_3(\text{aq}) + \text{H}_2\text{O}(\text{l})$ [13][14]
- Step 2: Formation of the Diamminesilver(I) Complex: Add dilute aqueous ammonia (e.g., 2-5% NH_4OH) dropwise to the mixture while swirling.[10] Continue adding ammonia just until the brown precipitate of Ag_2O completely dissolves, resulting in a clear, colorless solution of the diamminesilver(I) complex.[10][14] This final solution is Tollens' reagent.
 - Reaction: $\text{Ag}_2\text{O}(\text{s}) + 4\text{NH}_3(\text{aq}) + \text{H}_2\text{O}(\text{l}) \rightarrow 2[\text{Ag}(\text{NH}_3)_2]^+(\text{aq}) + 2\text{OH}^-(\text{aq})$ [15]



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- To cite this document: BenchChem. [Early discovery and history of Tollens' reagent]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093023#early-discovery-and-history-of-tollens-reagent]

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